

Essential Safety and Logistics for Handling 2,2,5-Trimethylhexane

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Compound of Interest

Compound Name: **2,2,5-Trimethylhexane**

Cat. No.: **B165478**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile and flammable compounds such as **2,2,5-Trimethylhexane**. This document provides immediate, essential guidance on personal protective equipment (PPE), safe handling protocols, and disposal procedures to foster a secure and compliant laboratory environment.

Key Physical and Chemical Properties

2,2,5-Trimethylhexane is a colorless, flammable liquid with a characteristic odor.[\[1\]](#)

Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
Molecular Formula	C ₉ H ₂₀
Molecular Weight	128.26 g/mol [2]
Boiling Point	122°C [3]
Flash Point	13°C [3]
Vapor Pressure	16.6 mmHg [4] [5]
Solubility	Insoluble in water; soluble in many organic solvents. [1] [2]

Occupational Exposure Limits

Adherence to established occupational exposure limits is crucial to minimize health risks associated with **2,2,5-Trimethylhexane**.

Organization	Exposure Limit
NIOSH (REL)	TWA 100 ppm (350 mg/m ³) for hexane isomers (excluding n-Hexane) ^[6]
ACGIH (TLV)	TWA 200 ppm for all isomers ^{[2][3]}
OSHA (PEL)	Not established

Note: TWA (Time-Weighted Average) is the average exposure over an 8-hour workday.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is non-negotiable when handling **2,2,5-Trimethylhexane**. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile gloves are suitable for splash protection but should be changed immediately upon contact. For prolonged or immersive work, Viton™ or Butyl rubber gloves are recommended due to their higher resistance to hydrocarbons. Always inspect gloves for tears or degradation before use.
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities.	Ensure a snug fit to protect against splashes and vapors.
Body	Flame-resistant lab coat	A lab coat made of Nomex® or a similar flame-resistant material is essential.
Respiratory	Use in a well-ventilated area or a chemical fume hood.	If ventilation is inadequate or in case of a spill, a NIOSH-approved respirator with organic vapor cartridges is necessary. ^[7]

Experimental Protocols: Safe Handling and Storage

Following standardized procedures for handling and storage is critical to prevent accidents and ensure a safe working environment.

Handling Protocol

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available and in good condition. Locate the nearest eyewash station and safety shower.
- Dispensing: When transferring **2,2,5-Trimethylhexane**, do so within the fume hood to minimize vapor accumulation. Use only non-sparking tools and equipment.[8]
- Grounding: For transfers between metal containers, ensure that the containers are bonded and grounded to prevent static electricity discharge, which can ignite flammable vapors.
- Heating: Never heat **2,2,5-Trimethylhexane** with an open flame. Use a heating mantle, steam bath, or another controlled heating source.
- Spill Management: In case of a small spill, absorb the liquid with a chemical absorbent material. For larger spills, evacuate the area and follow your institution's emergency procedures.

Storage Protocol

- Container: Store **2,2,5-Trimethylhexane** in a tightly sealed, properly labeled container.
- Location: Store in a designated flammable liquids storage cabinet.[9][10] These cabinets are designed to be fire-resistant and to contain spills.
- Segregation: Store away from oxidizing agents and other incompatible materials to prevent hazardous reactions.[10]
- Ventilation: Ensure the storage area is well-ventilated.[9]

Disposal Plan

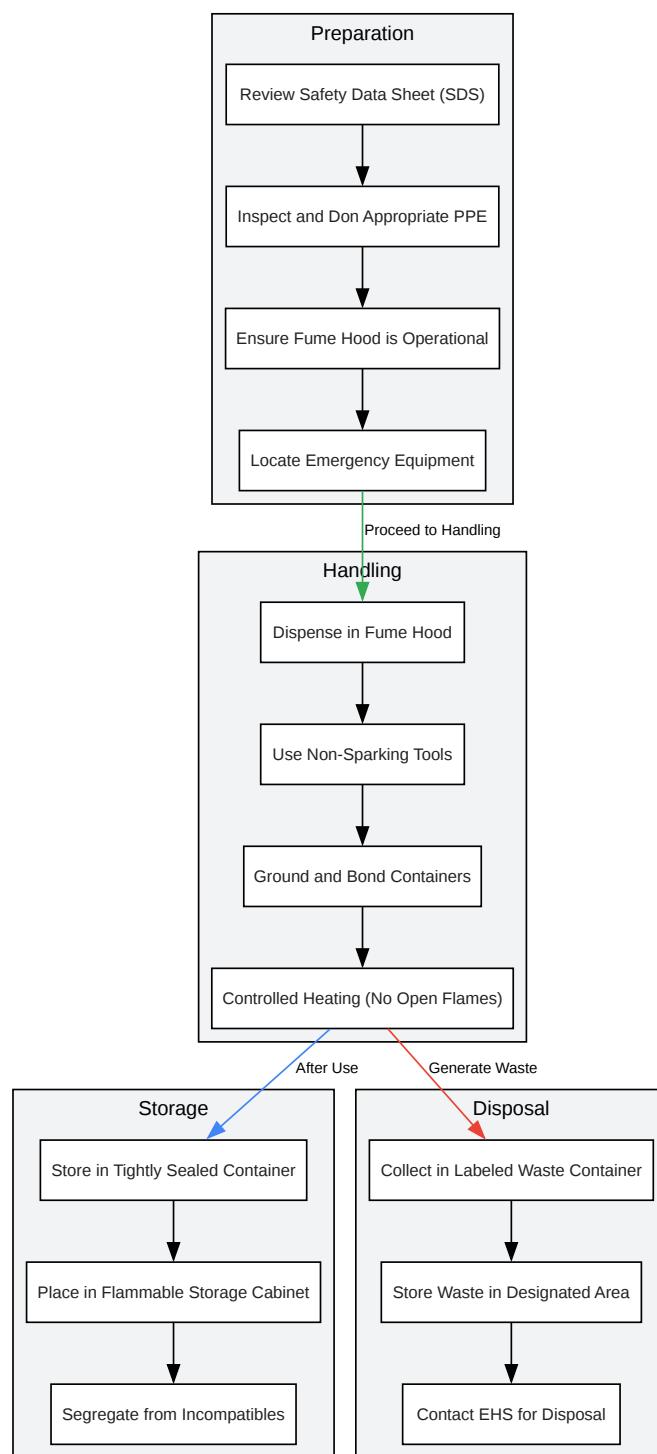
Proper disposal of **2,2,5-Trimethylhexane** and contaminated materials is essential to protect the environment and comply with regulations.

- Waste Collection: Collect waste **2,2,5-Trimethylhexane** in a dedicated, clearly labeled, and sealed container. Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

- Labeling: The waste container must be labeled as "Hazardous Waste" and include the full chemical name "**2,2,5-Trimethylhexane**" and the associated hazards (e.g., "Flammable Liquid").
- Storage of Waste: Store the hazardous waste container in a designated satellite accumulation area, which should be a flammable liquids storage cabinet, away from ignition sources.
- Disposal Request: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. Do not pour **2,2,5-Trimethylhexane** down the drain.[\[11\]](#)

Workflow for Safe Handling of 2,2,5-Trimethylhexane

Safe Handling Workflow for 2,2,5-Trimethylhexane

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Caption: A workflow diagram illustrating the key steps for the safe handling of **2,2,5-Trimethylhexane**.

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